

Application Note: Preparation of WM-8014 Stock Solution in DMSO

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Compound of Interest

Compound Name: WM-8014

Cat. No.: B15585312

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, handling, and storage of a stock solution of the histone acetyltransferase (HAT) inhibitor, **WM-8014**, using dimethyl sulfoxide (DMSO) as the solvent.

Introduction

WM-8014 is a potent and selective small molecule inhibitor of the lysine acetyltransferases KAT6A and KAT6B, with IC₅₀ values of 8 nM and 28 nM, respectively[1]. It functions as a reversible competitor of acetyl coenzyme A (AcCoA), leading to the inhibition of histone acetylation[1]. By modulating epigenetic mechanisms, **WM-8014** induces cell cycle arrest and cellular senescence, making it a valuable tool for research in oncology and epigenetics[1]. Accurate preparation of a stable stock solution is the first critical step for reliable and reproducible experimental results. This protocol outlines the procedure for solubilizing **WM-8014** in DMSO.

Quantitative Data Summary

The physicochemical properties of **WM-8014** are essential for accurate stock solution preparation. Key data is summarized in the table below.

Parameter	Value	Source(s)
Molecular Formula	C ₂₀ H ₁₇ FN ₂ O ₃ S	[2]
Molecular Weight (MW)	384.42 g/mol	[2][3][4]
Purity	≥98% (HPLC)	
Solubility in DMSO	Soluble to at least 20 mM. Reported values range from 45 mg/mL to ≥250 mg/mL.	[2][4][5]
Appearance	Solid Powder	[1]

Safety Precautions and Handling

WM-8014 is a potent bioactive compound. Standard laboratory safety procedures for handling potent small molecules should be strictly followed to minimize exposure risk.

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and appropriate chemical-resistant gloves.
- Ventilation: Handle the solid form of **WM-8014** and concentrated DMSO solutions inside a certified chemical fume hood to prevent inhalation of airborne powder[6].
- Containment: Use disposable materials where possible. For non-disposable equipment, establish a validated decontamination process[7]. The open handling of potent powders is strongly discouraged[6].
- Waste Disposal: Dispose of all waste materials (gloves, vials, tips) in accordance with institutional and local regulations for chemical waste.
- Spill Management: In case of a spill, decontaminate the area as per your institution's guidelines for potent compounds.

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol provides a step-by-step method for preparing a 10 mM stock solution of **WM-8014** in DMSO.

4.1. Materials and Equipment

- **WM-8014** solid powder (lyophilized)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge
- Calibrated micropipettes and sterile, DNase/RNase-free pipette tips
- Sterile microcentrifuge tubes or cryogenic vials for aliquoting
- Vortex mixer
- Analytical balance

4.2. Calculation of Required DMSO Volume

To prepare a stock solution of a desired concentration, use the following formula:

Volume of DMSO (L) = Mass of **WM-8014** (g) / (Concentration (mol/L) x Molecular Weight (g/mol))

Example Calculation for a 10 mM Stock Solution from 1 mg of **WM-8014**:

- Mass: 1 mg = 0.001 g
- Desired Concentration: 10 mM = 0.010 mol/L
- Molecular Weight: 384.42 g/mol

Volume of DMSO (L) = 0.001 g / (0.010 mol/L * 384.42 g/mol) = 0.00026013 L
Volume of DMSO (μL) = 260.13 μL

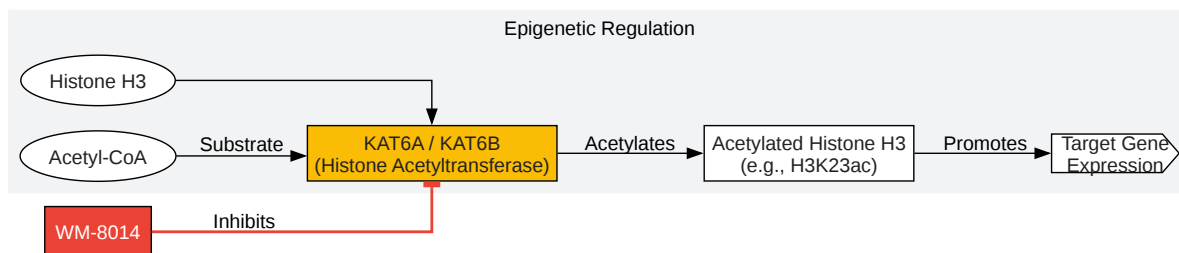
Therefore, to make a 10 mM stock solution, dissolve 1 mg of **WM-8014** in 260.13 μL of DMSO. A pre-calculated table is provided by some suppliers for convenience^[2].

4.3. Step-by-Step Reconstitution Protocol

- **Equilibrate:** Allow the vial of **WM-8014** powder and the bottle of DMSO to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture. Using fresh DMSO is recommended as absorbed moisture can reduce compound solubility.
- **Centrifuge:** Briefly centrifuge the vial containing the lyophilized **WM-8014** powder at a low speed (e.g., ~1,000 x g for 1 minute) to ensure all the solid is collected at the bottom of the vial.
- **Add Solvent:** Working in a chemical fume hood, carefully add the calculated volume of DMSO (e.g., 260.13 µL for 1 mg) to the vial of **WM-8014**.
- **Dissolve:** Close the vial tightly and vortex gently for 1-2 minutes to dissolve the compound completely. If complete solubilization is not achieved, gentle warming or brief sonication in an ultrasonic water bath may be used[5]. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquot:** To avoid repeated freeze-thaw cycles that can degrade the compound, divide the stock solution into smaller, single-use aliquots in sterile cryogenic vials or microcentrifuge tubes[4]. Volumes greater than 20 µL are recommended.
- **Storage:** Store the aliquoted stock solution at -80°C for long-term stability (up to 1 year) or at -20°C for shorter-term storage (up to 1 month)[4]. When ready to use, thaw a single aliquot and keep it on ice. Avoid storing diluted aqueous solutions for extended periods.

Visualizations

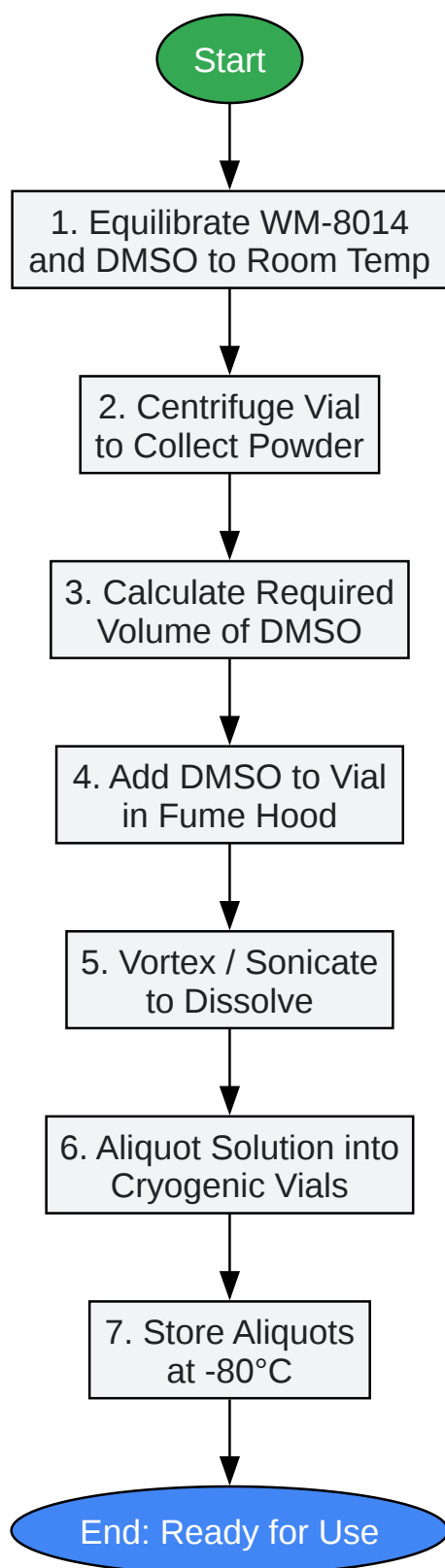
5.1. Signaling Pathway Diagram



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Caption: Mechanism of action for **WM-8014** as a KAT6A/B inhibitor.

5.2. Experimental Workflow Diagram



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Caption: Workflow for preparing **WM-8014** stock solution in DMSO.

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